

Limit of detection (LOD) and quantification (LOQ) for N-nitroso-ramipril

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Compound of Interest

Compound Name: *N-nitroso-ramipril*

CAS No.: 3028194-80-8

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Detecting N-nitroso-ramipril: A Comparative Guide to Analytical Limits

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This guide provides a comparative analysis of the limit of detection (LOD) and limit of quantification (LOQ) for **N-nitroso-ramipril**, a nitrosamine impurity of concern for researchers, scientists, and drug development professionals. Ensuring the safety of pharmaceutical products necessitates highly sensitive analytical methods to detect and quantify such impurities at trace levels. This document outlines the performance of a validated LC-MS/MS method for **N-nitroso-ramipril** and contextualizes it with other methods used for nitrosamine analysis in pharmaceutical ingredients.

Performance Benchmark: N-nitroso-ramipril Detection

The primary analytical method for determining **N-nitroso-ramipril** in ramipril tablets is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). A validated method has demonstrated a high degree of sensitivity, as detailed in the table below. For comparative purposes, this table also includes LOD and LOQ values for other nitrosamine impurities determined by various advanced analytical techniques.

Analyte	Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Matrix
N-nitroso-ramipril	LC-MS/MS	Not explicitly defined, but S/N of 20 at 0.10213 ng/ml suggests a very low LOD[1]	~0.10213 ng/mL (based on S/N of 20)[1]	Ramipril IR Tablets
Six Nitrosamine Impurities	LC-MS/MS	Not explicitly stated	0.009 ppm (0.45 ng/mL)	Sartan Drug Products
Nine Nitrosamine Impurities	GC-TQ	Not explicitly stated	<0.002 ppm (instrument sensitivity)	Sartan Drugs
N-nitroso-propranolol	LC/TQ	Not explicitly stated	0.005 ppm (25 pg/mL)	Propranolol API and Tablets[2]
N-nitroso-meglumine	LC-TQ/MS	Not explicitly stated	1500 ng/day (Acceptable Intake)	Tafamidis Meglumine Drug
N-nitroso-mirabegron	UPLC-MS/MS	0.006 ppm	0.02 ppm	Mirabegron

Experimental Protocols

Determination of N-nitroso-ramipril by LC-MS/MS

This method is validated for the determination of **N-Nitroso-ramipril** in Ramipril immediate-release tablets.[1]

Instrumentation:

- HPLC: Shimadzu
- Mass Spectrometer: AB Sciex QTrap 5500
- Column: XTerra MS C18, 3.5 μ m, 3.0 x 100 mm, Waters (Part No: 186000418)
- Guard Cartridge: C18, 4 x 2.0 mm, Phenomenex (Part No: AJO-2486)

Reagents:

- Eluent A: Water (LCMS-Grade) + 0.1% Formic acid (LC-MS Grade)
- Eluent B: Acetonitrile (LCMS-Grade)
- Reference Standards: **N-Nitroso-Ramipril**, N-Nitroso-Quinapril (Internal Standard)
- Stock Solutions: Prepared in methanol at a concentration of approximately 100 μ g/mL and stored at 2-8 °C.

Chromatographic Conditions:

- The specific gradient program and flow rate are not detailed in the provided information.

Sample Preparation:

- Weigh approximately 50 mg of a homogenized sample of the finished product into a plastic centrifuge tube.
- Add 50 μ l of pyrrolidine solution (approx. 10 mg/ml in methanol).
- Add 100 μ l of the Internal Standard (ISTD) solution.
- Further extraction and dilution steps are performed to bring the sample to the desired concentration for injection.

Quantification: The limit of quantification is determined based on the signal-to-noise ratio (S/N), with a reported S/N of 20 for a concentration of 0.10213 ng/ml.[1] The International Council for

Harmonisation (ICH) guidelines suggest an S/N ratio of 10:1 for the LOQ and 3:1 or 2:1 for the LOD.[3]

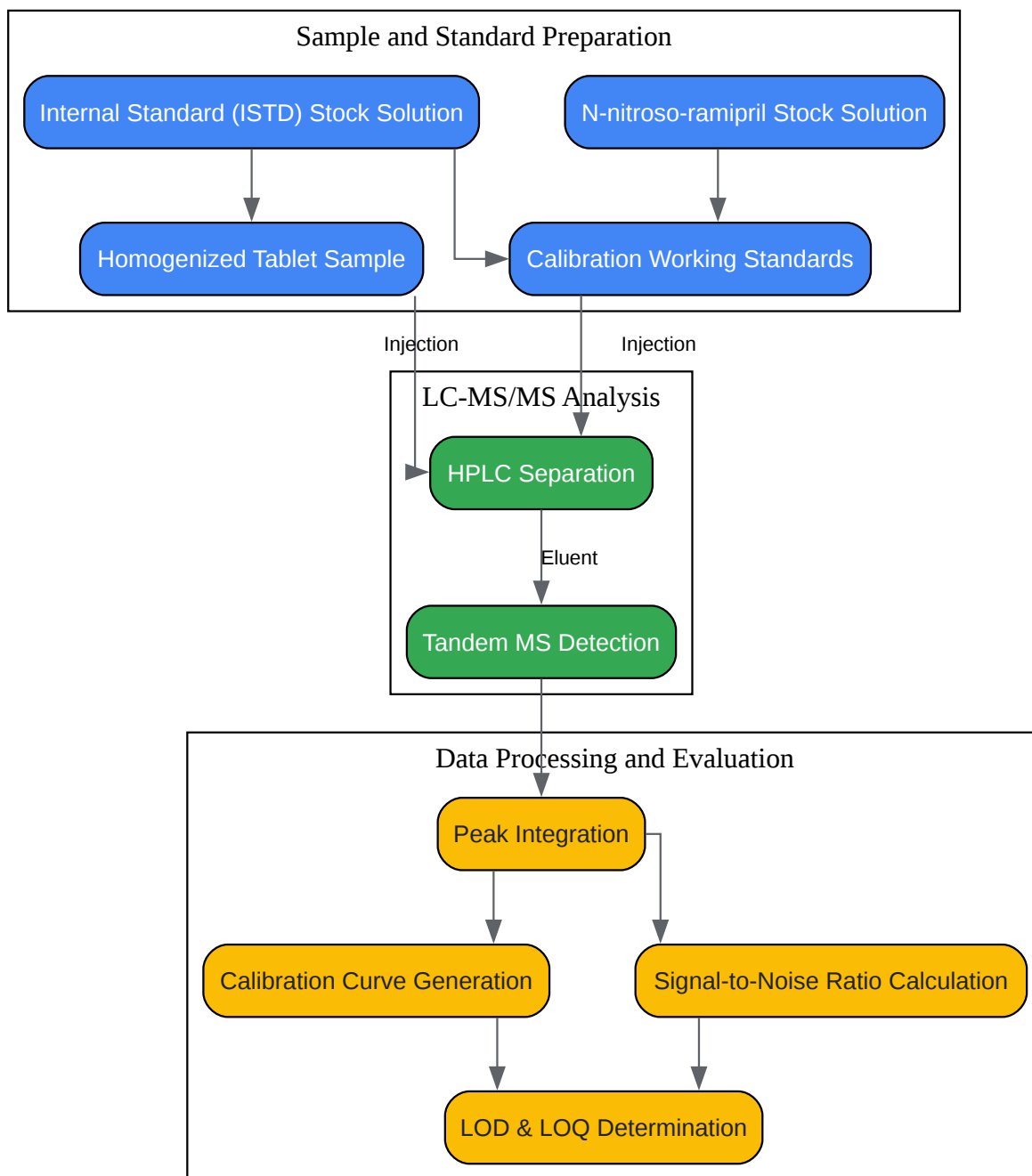
Alternative Methodologies

For the broader class of nitrosamine impurities, several other analytical techniques are employed, demonstrating the continuous effort to achieve lower detection limits.[4] These include:

- Gas Chromatography-Triple Quadrupole Mass Spectrometry (GC-TQ): This method is effective for the analysis of multiple nitrosamine impurities in sartan drugs.[5]
- Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS): This technique offers high sensitivity for the quantification of nitrosamine drug substance related impurities (NDSRIs) like N-nitroso-propranolol and N-nitroso-mirabegron.[2][6]
- Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS): The FDA has utilized LC-HRMS methods capable of detecting and quantifying up to eight different nitrosamine impurities with quantitation limits as low as 0.005 ppm.[7]

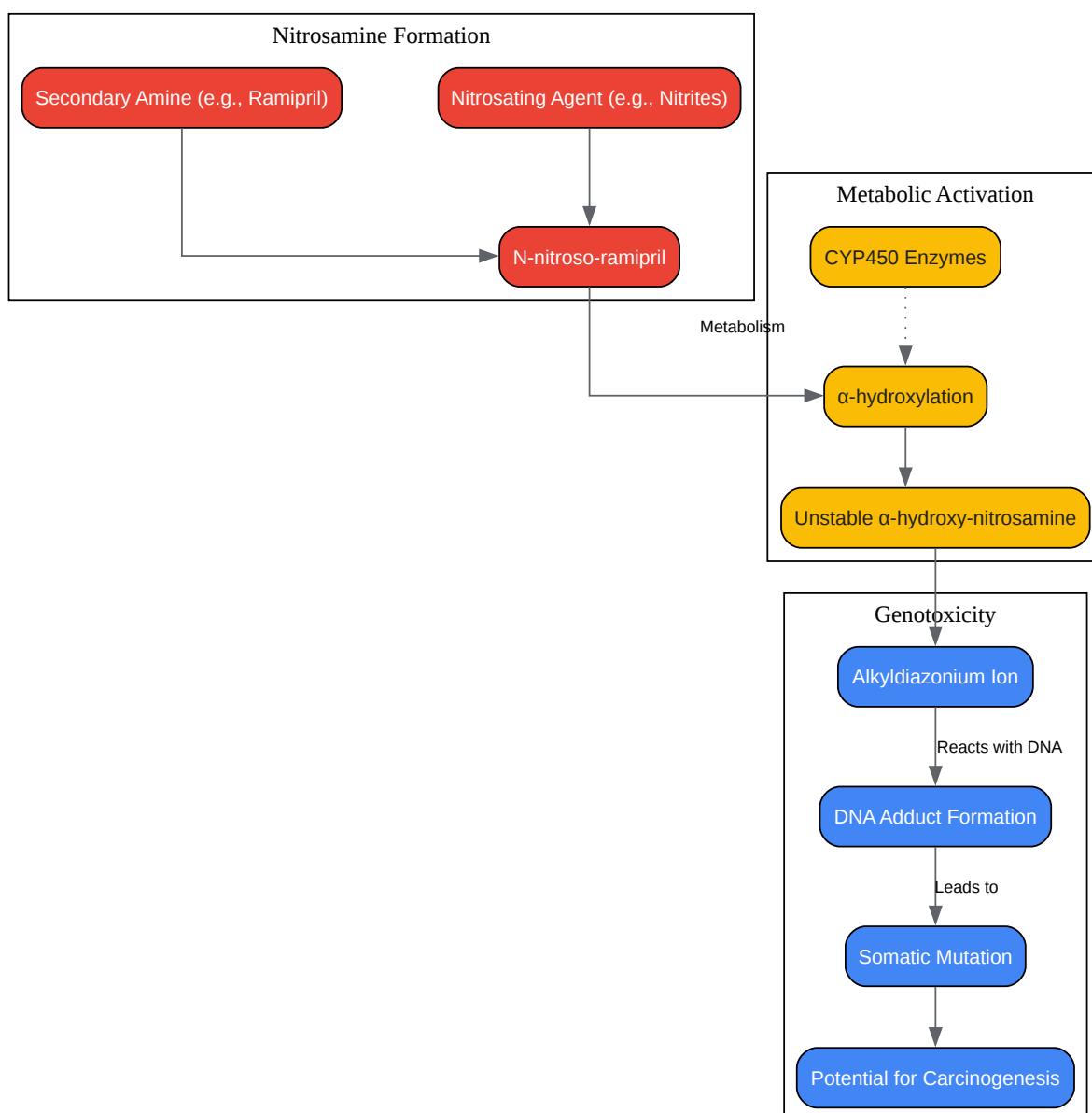
Visualizing the Workflow and a Broader Context

To better understand the experimental process and the significance of nitrosamine detection, the following diagrams illustrate the analytical workflow and the general pathway of nitrosamine-induced genotoxicity.



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Caption: Experimental workflow for LOD and LOQ determination.



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Caption: General pathway of nitrosamine-induced genotoxicity.

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